

GADGVGKSA Peptide: Application Notes and Protocols for Flow Cytometry Staining

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Gadgvgksa*

Cat. No.: *B12393105*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The **GADGVGKSA** peptide is a 9-mer neoantigen derived from the mutant KRAS G12D protein, a key driver in many cancers.[1][2] This peptide is presented by the Major Histocompatibility Complex (MHC) class I molecule HLA-C*08:02 on the surface of tumor cells. [2][3] As a tumor-specific antigen, the **GADGVGKSA** peptide is a critical target for cancer immunotherapy, enabling the identification and targeting of cancer cells by the immune system. Specifically, it is recognized by T-cell receptors (TCRs) on cytotoxic T lymphocytes (CTLs), triggering an anti-tumor immune response.[2]

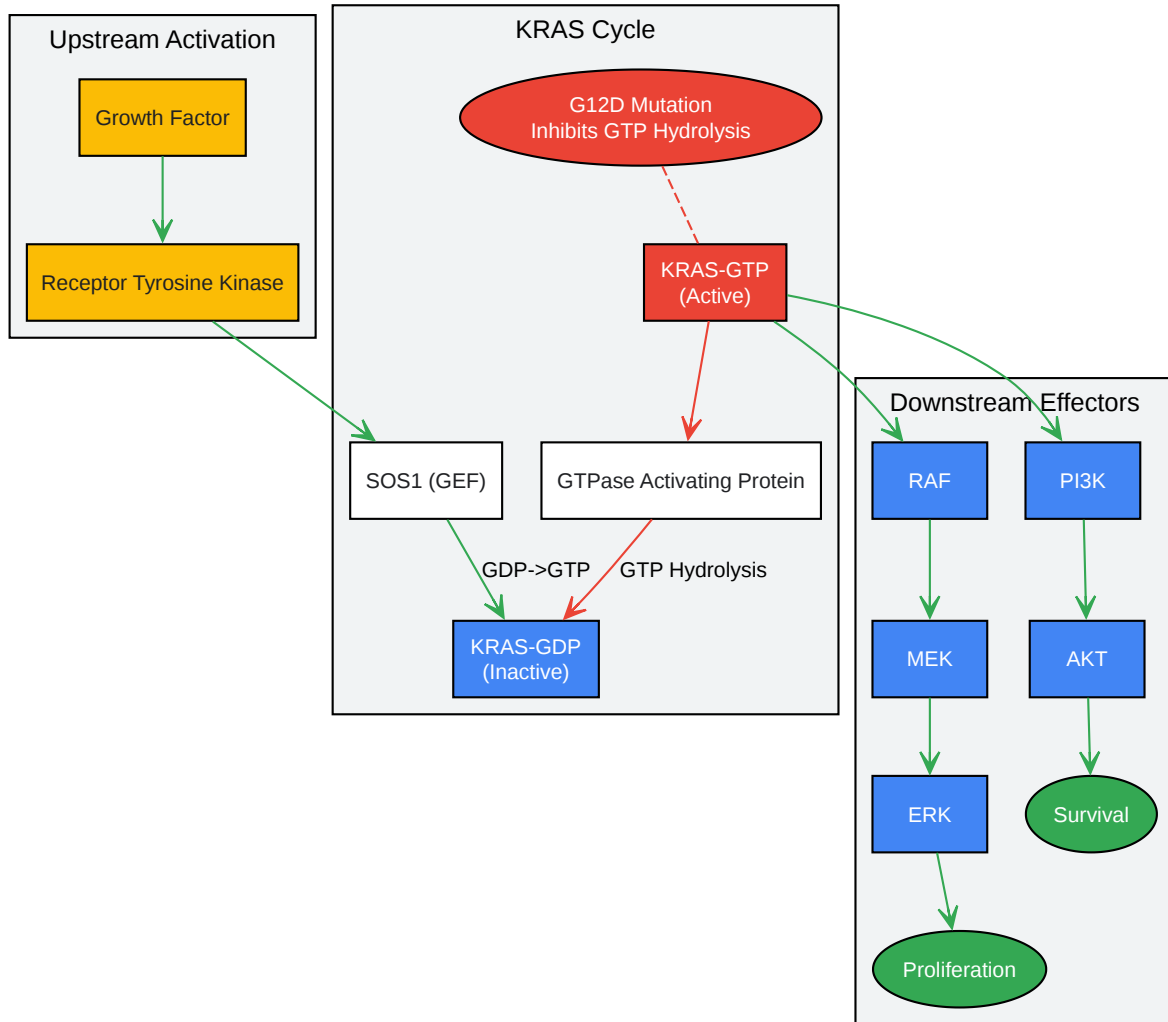
Flow cytometry is a powerful technique to identify and characterize T-cells that specifically recognize the **GADGVGKSA** peptide. This is typically achieved by using peptide-MHC (pMHC) tetramers, which are complexes of four pMHC molecules bound to a fluorescently labeled streptavidin core. These tetramers bind with high avidity to TCRs specific for the **GADGVGKSA**-HLA-C*08:02 complex, allowing for the detection and quantification of antigen-specific T-cells.

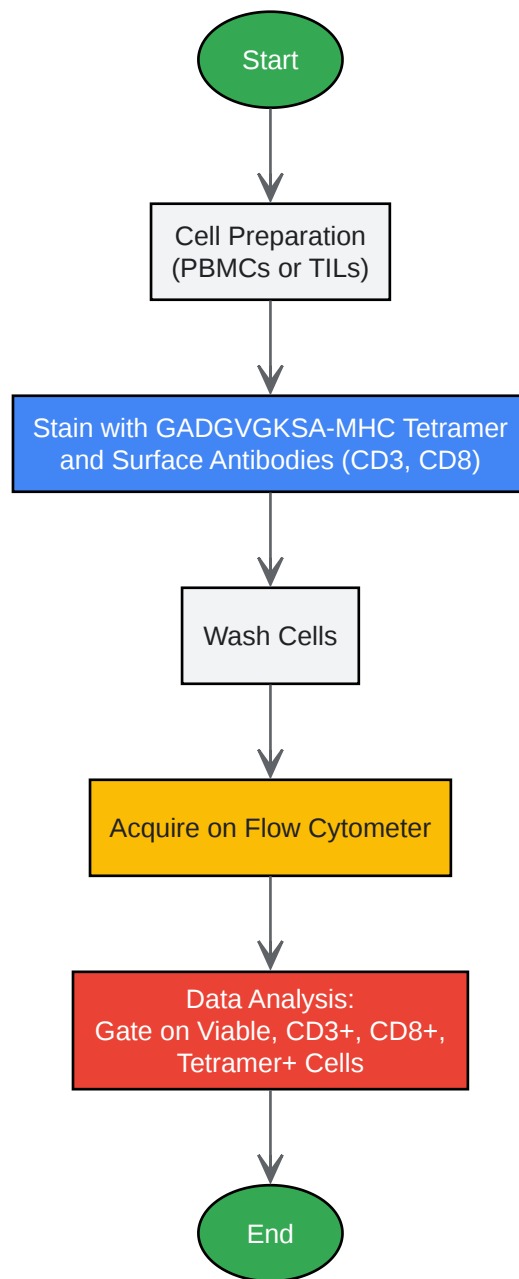
These application notes provide detailed protocols for the use of **GADGVGKSA** peptide in flow cytometry staining, primarily through the use of pMHC tetramers, to identify and analyze specific T-cell populations.

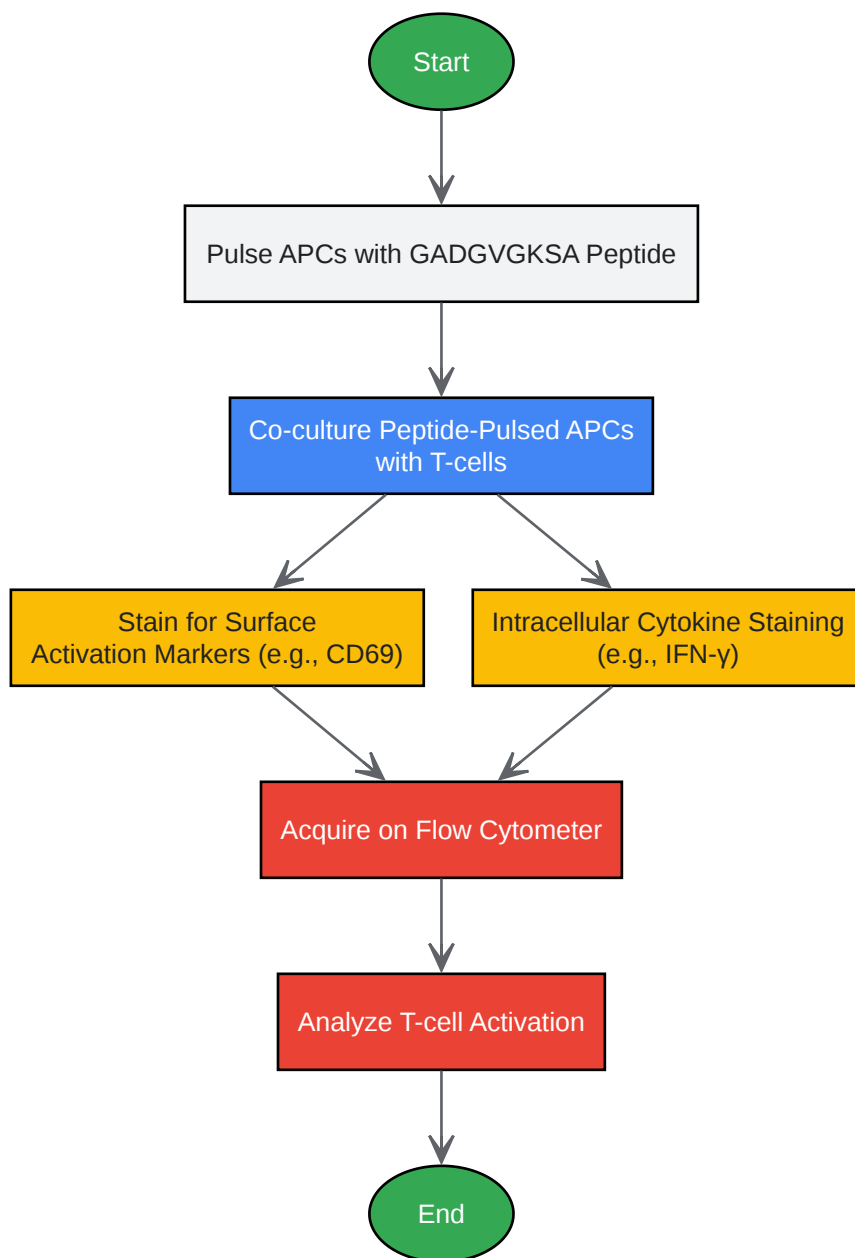
Signaling Pathways

The **GADGVGKSA** peptide originates from a mutation in the KRAS protein, a central node in cellular signaling. The KRAS protein cycles between an inactive GDP-bound state and an active GTP-bound state. The G12D mutation impairs the GTPase activity of KRAS, locking it in a constitutively active state and leading to uncontrolled cell proliferation and survival through downstream pathways like the RAF/MEK/ERK and PI3K/AKT pathways.

The recognition of the **GADGVGKSA** peptide presented by HLA-C*08:02 on a tumor cell by a specific TCR on a CD8+ T-cell initiates a signaling cascade within the T-cell, leading to its activation, proliferation, and cytotoxic function against the tumor cell.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Uncovering the Peptide-Binding Specificities of HLA-C: A General Strategy To Determine the Specificity of Any MHC Class I Molecule - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. bpsbioscience.com \[bpsbioscience.com\]](#)
- [3. elifesciences.org \[elifesciences.org\]](#)
- To cite this document: BenchChem. [GADGVGKSA Peptide: Application Notes and Protocols for Flow Cytometry Staining]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12393105/docs#gadgvgksa-peptide-application-notes-and-protocols-for-flow-cytometry-staining\]](https://www.benchchem.com/product/b12393105/docs#gadgvgksa-peptide-application-notes-and-protocols-for-flow-cytometry-staining)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

